

Application Notes and Protocols for Mounting Tissue After Cresyl Violet Staining

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Compound of Interest

Compound Name: Cresyl violet acetate

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Introduction

Cresyl violet staining, a widely used histological technique, is invaluable for the visualization of Nissl substance (rough endoplasmic reticulum) in the cytoplasm of neurons. The successful preservation of this stain is critically dependent on the subsequent mounting procedure. Proper mounting not only ensures the long-term integrity of the stained tissue but also enhances the optical clarity for microscopic examination. These application notes provide detailed protocols and guidance on the appropriate techniques and reagents for mounting tissue sections after Cresyl violet staining.

The choice between aqueous and non-aqueous (resinous) mounting media is a critical decision point. Non-aqueous mounting media are preferred for Cresyl violet-stained slides as they are compatible with the organic solvents used for dehydration and clearing, which are essential steps to prevent the stain from leaching and to ensure transparency of the tissue.

Key Considerations for Mounting

- **Dehydration:** Complete dehydration of the tissue section is paramount. Any residual water can lead to cloudiness or improper setting of the mounting medium. This is typically achieved through a series of graded ethanol baths.

- **Clearing:** Following dehydration, a clearing agent is used to make the tissue transparent. The clearing agent must be miscible with both the dehydrating agent (ethanol) and the mounting medium. Xylene is a traditional and effective clearing agent, although less toxic alternatives are available.
- **Refractive Index (RI):** For optimal image quality, the refractive index of the mounting medium should be close to that of the glass slide, coverslip (approximately 1.5), and the tissue itself (approximately 1.53). A significant mismatch in RI can lead to optical aberrations and reduced image resolution.[\[1\]](#)[\[2\]](#)
- **Mounting Medium Selection:** Non-aqueous, resinous mounting media such as DPX (Distrene, Plasticiser, Xylene) and Permount™ are highly recommended for Cresyl violet-stained sections.[\[3\]](#) These media are soluble in xylene and provide a permanent, transparent seal.

Data Presentation: Properties of Common Mounting Media

The selection of an appropriate mounting medium is crucial for achieving high-quality, long-lasting preparations. The following table summarizes the properties of commonly used non-aqueous mounting media suitable for Cresyl violet-stained sections.

Mounting Medium	Type	Solvent	Refractive Index (nD at 20°C)	Key Features
DPX	Resinous, Synthetic	Xylene	~1.52	Fast drying, preserves stain well, colorless.[3]
Permunt™	Resinous, Synthetic	Toluene	1.518 - 1.521	Low viscosity for thin mounting layers, preserves stains with minimal fading, contains an antioxidant.[4]
VectaMount™	Resinous, Synthetic	Toluene/Xylene-free	~1.49 (when dry)	Optically clear, odorless, permanent mounting medium.[5]
Canada Balsam	Natural Resin	Xylene	1.52 - 1.54	Traditional mounting medium, can become acidic over time.[1]

Experimental Protocols

Protocol 1: Mounting Paraffin-Embedded Sections after Cresyl Violet Staining

This protocol is suitable for tissue sections that have been deparaffinized, rehydrated, and stained with Cresyl violet.

Materials:

- Stained slides

- Graded ethanol solutions (70%, 95%, 100%)
- Xylene or a suitable xylene substitute
- Non-aqueous mounting medium (e.g., DPX or Permount™)
- Coverslips
- Coplin jars or staining dishes
- Fume hood

Procedure:

- Differentiation (Optional): If the staining is too intense, briefly dip the slides in a differentiating solution (e.g., 95% ethanol with a few drops of acetic acid) and monitor microscopically until the desired staining intensity is achieved.
- Dehydration:
 - Immerse slides in 95% ethanol for 2 minutes.
 - Transfer to 100% ethanol for 2 minutes.
 - Repeat with a fresh change of 100% ethanol for another 2 minutes to ensure complete water removal.
- Clearing:
 - Immerse slides in xylene for 5 minutes.
 - Transfer to a fresh change of xylene for another 5 minutes. The tissue should appear transparent.
- Mounting:
 - Working in a fume hood, take one slide at a time from the xylene.
 - Wipe excess xylene from the back of the slide and around the tissue section.

- Place a small drop of mounting medium over the tissue section.
- Carefully lower a coverslip at an angle onto the mounting medium, avoiding the introduction of air bubbles.
- Allow the mounting medium to spread evenly under the coverslip.
- Drying:
 - Place the slides horizontally in a slide tray and allow them to dry in a well-ventilated area or a slide warmer at a low temperature. This may take 24-48 hours.

Protocol 2: Mounting Free-Floating or Frozen Sections after Cresyl Violet Staining

This protocol is for sections that have been stained free-floating and then mounted onto gelatin-subbed or charged slides.

Materials:

- Stained sections mounted on slides
- Graded ethanol solutions (70%, 95%, 100%)
- Xylene or a suitable xylene substitute
- Non-aqueous mounting medium (e.g., DPX or Permount™)
- Coverslips
- Coplin jars or staining dishes
- Fume hood

Procedure:

- Air Drying: After mounting the stained sections onto slides, allow them to air dry completely. This can be done at room temperature overnight or on a slide warmer.

- Dehydration:
 - Immerse slides in 70% ethanol for 3 minutes.
 - Transfer to 95% ethanol for 3 minutes.
 - Immerse in 100% ethanol for 3 minutes.
 - Repeat with a fresh change of 100% ethanol for another 3 minutes.
- Clearing:
 - Immerse slides in xylene for 5-10 minutes.
 - Transfer to a fresh change of xylene for another 5-10 minutes until the tissue is clear.
- Mounting:
 - In a fume hood, remove one slide from the xylene.
 - Quickly wipe away excess xylene from the slide, avoiding the tissue.
 - Apply one to two drops of mounting medium onto the tissue.
 - Gently place a coverslip over the mounting medium at an angle to prevent air bubbles.
- Drying:
 - Lay the slides flat to dry in a well-ventilated area. Complete hardening of the mounting medium may take several hours to a day.

Mandatory Visualization



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Caption: Workflow for Mounting Tissue after Cresyl Violet Staining.

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